

2-Bromo-3-ethoxy-6-nitropyridine: Technical Safety & Handling Guide

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Compound of Interest

Compound Name:	2-Bromo-3-ethoxy-6-nitropyridine
CAS No.:	137347-01-4
Cat. No.:	B149793

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Executive Summary

2-Bromo-3-ethoxy-6-nitropyridine (CAS: 137347-01-4) is a specialized heterocyclic building block utilized primarily in medicinal chemistry for the synthesis of complex pharmaceutical intermediates.^{[1][2][3][4]} Its structural motif—combining a reactive halogen (bromine) at the C2 position, an alkoxy group at C3, and a nitro group at C6—makes it a versatile scaffold for Nucleophilic Aromatic Substitution (

) and cross-coupling reactions (e.g., Suzuki-Miyaura).

This guide synthesizes critical safety data, physicochemical properties, and handling protocols. Unlike standard MSDS documents, this whitepaper contextualizes the data for research environments, emphasizing the causality between chemical structure and necessary safety controls.

Part 1: Chemical Identity & Physical Profile^{[5][6]}

The physicochemical profile of **2-Bromo-3-ethoxy-6-nitropyridine** dictates its behavior in synthesis and its biological interaction. Researchers must treat the "Predicted" values with

standard precautionary margins.

Table 1: Physicochemical Specifications

Property	Specification	Technical Note
Chemical Name	2-Bromo-3-ethoxy-6-nitropyridine	Systematic IUPAC nomenclature.
CAS Number	137347-01-4	Unique identifier for inventory tracking [1].
Molecular Formula		High nitrogen/oxygen content implies polarity.
Molecular Weight	247.05 g/mol	Suitable for fragment-based drug design.
Physical State	Solid (Crystalline Powder)	Based on structural analogs (e.g., 2-bromo-3-methoxy-6-nitropyridine).
Melting Point	100–130°C (Predicted)	Analogous methoxy derivatives melt ~122–125°C [2].
Density	1.574 g/cm ³ (Predicted)	High density due to bromine substitution [3].
Solubility	DMSO, DMF, Methanol	Poor water solubility; lipophilic nature (LogP ~1.5–2.0).

Part 2: Hazard Architecture (GHS Classification)

The hazard profile is derived from the compound's functional groups. The nitro group (

) contributes to potential explosive instability under high heat and toxicity, while the halogen (Br) and pyridine ring drive irritancy and acute toxicity.

GHS Label Elements[7]

- Signal Word:WARNING

- Pictograms:
 - (Irritant/Acute Tox)

Table 2: Hazard Statements & Mechanistic Rationale

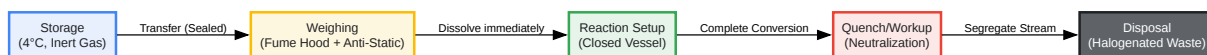
Code	Hazard Statement	Mechanistic Rationale (Why this happens)
H302	Harmful if swallowed	Pyridine derivatives often interfere with neurological or metabolic pathways.
H315	Causes skin irritation	Electrophilic nature of the halogenated ring can react with skin proteins (hapttenization).
H319	Causes serious eye irritation	Acidic/basic character of hydrolysis products can damage ocular mucosa.
H335	May cause respiratory irritation	Dust/vapor inhalation triggers mucosal inflammation in the upper respiratory tract.

Part 3: Operational Safety & Containment

Effective safety relies on isolating the operator from the chemical. The following workflow illustrates the "Chain of Custody" for handling this compound in a research lab.

Workflow Visualization: Safe Handling Protocol

The diagram below outlines the critical control points (CCPs) from storage to disposal.



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Figure 1: Operational workflow emphasizing containment at the weighing and quenching stages to prevent dust inhalation and uncontrolled exotherms.

Engineering Controls & PPE

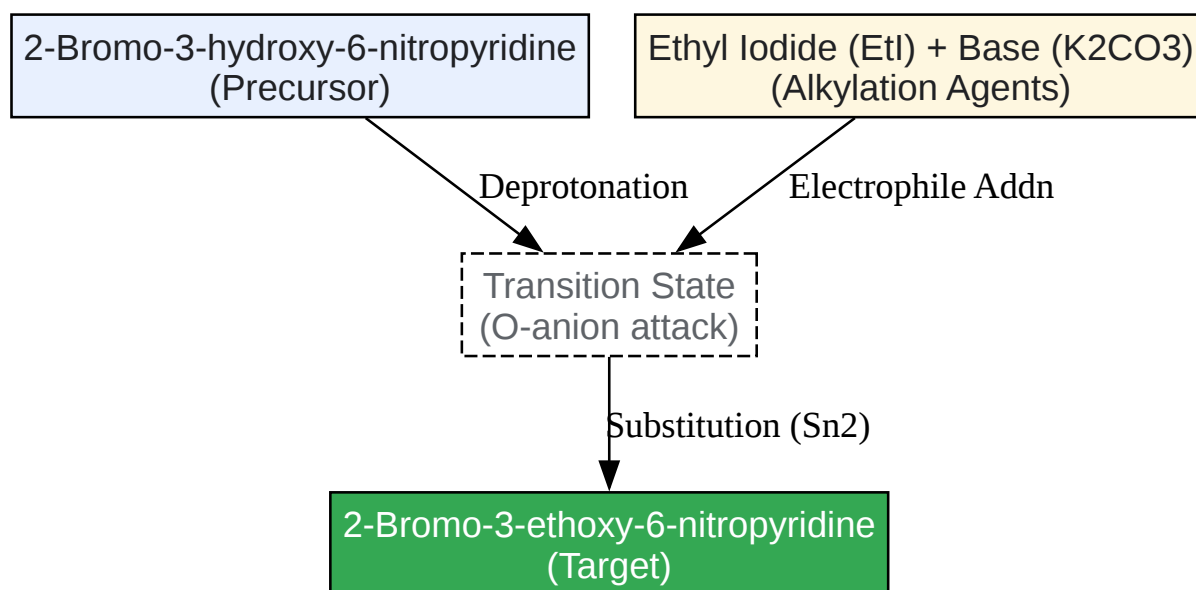
- Ventilation: All open handling must occur within a certified chemical fume hood operating at face velocity >100 fpm.
- Glove Selection: Nitrile gloves (minimum thickness 0.11 mm) are sufficient for incidental splash. For prolonged immersion, use Silver Shield® or Viton®.
 - Self-Validating Check: Inspect gloves for pinholes before use by inflating with air.
- Eye Protection: Chemical splash goggles are mandatory. Safety glasses are insufficient due to the risk of fine dust migration.

Part 4: Synthesis & Application Context

Understanding why this chemical is used helps researchers anticipate reaction risks. **2-Bromo-3-ethoxy-6-nitropyridine** is typically synthesized via O-alkylation and serves as a scaffold for reactions.

Synthesis Pathway (Retrosynthetic Analysis)

The most common route involves alkylating the hydroxyl group of a precursor pyridine.



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Figure 2: Primary synthetic pathway via O-alkylation. Note that the nitro group at C6 increases the acidity of the -OH at C3, facilitating the reaction [4].

Research Applications

- Kinase Inhibition: The pyridine core mimics the adenine ring of ATP, making this compound a valuable intermediate for kinase inhibitor discovery [5].
- Library Generation: The bromine atom allows for Suzuki/Buchwald couplings, while the nitro group can be reduced to an amine for amide coupling, enabling rapid diversification of chemical libraries.

Part 5: Emergency Response Protocols

In the event of exposure, immediate action is required to mitigate tissue damage.

First Aid Matrix

Exposure Route	Immediate Action	Scientific Rationale
Eye Contact	Rinse for 15+ mins; lift eyelids.	Neutralize pH and mechanically flush particulates to prevent corneal abrasion.
Skin Contact	Wash with soap/water; do NOT use solvents.	Solvents (ethanol/DMSO) can increase transdermal absorption of the toxin.
Inhalation	Move to fresh air; support breathing.	Remove source of mucosal irritant; oxygenate to counteract potential hypoxia.
Ingestion	Rinse mouth; do NOT induce vomiting.	Prevent re-exposure of the esophagus to corrosive/irritant material.

Firefighting Measures

- Media: Water spray, dry chemical, or .
- Specific Hazards: Combustion generates Nitrogen Oxides () and Hydrogen Bromide (HBr) gas.
- Protocol: Firefighters must wear SCBA. Isolate the area for at least 50 meters.

References

- CAS Registry. **2-Bromo-3-ethoxy-6-nitropyridine** (CAS 137347-01-4).[1][4] American Chemical Society.[5] [Link](#)
- Sigma-Aldrich. Safety Data Sheet: 2-Bromo-3-methoxy-6-nitropyridine (Analogous Data). Accessed 2026.[1][5] [Link](#)
- GuideChem. Chemical Properties of Halogenated Nitropyridines. [Link](#)

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